

An In-depth Technical Guide to Iodocycloheptane

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Compound of Interest

Compound Name: Iodocycloheptane

Cat. No.: B12917931

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This technical guide provides a comprehensive overview of **iodocycloheptane**, focusing on its molecular properties, synthesis, and molecular weight determination. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Molecular Data

Iodocycloheptane is a halogenated cycloalkane. Its fundamental molecular properties are summarized in the table below, providing a quick reference for key quantitative data.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ I	[1]
Molecular Weight	224.08 g/mol	[1]
CAS Number	2404-36-6	[1]
IUPAC Name	iodocycloheptane	[1]

Synthesis of Iodocycloheptane

A common and effective method for the synthesis of iodoalkanes from their corresponding chloro- or bromoalkanes is the Finkelstein reaction.[\[2\]](#)[\[3\]](#)[\[4\]](#) This nucleophilic substitution reaction involves the exchange of a halogen atom. The reaction's equilibrium is driven towards

the product by taking advantage of the differential solubility of the halide salts in the acetone solvent.[5]

Experimental Protocol: Finkelstein Reaction for Iodocycloheptane Synthesis

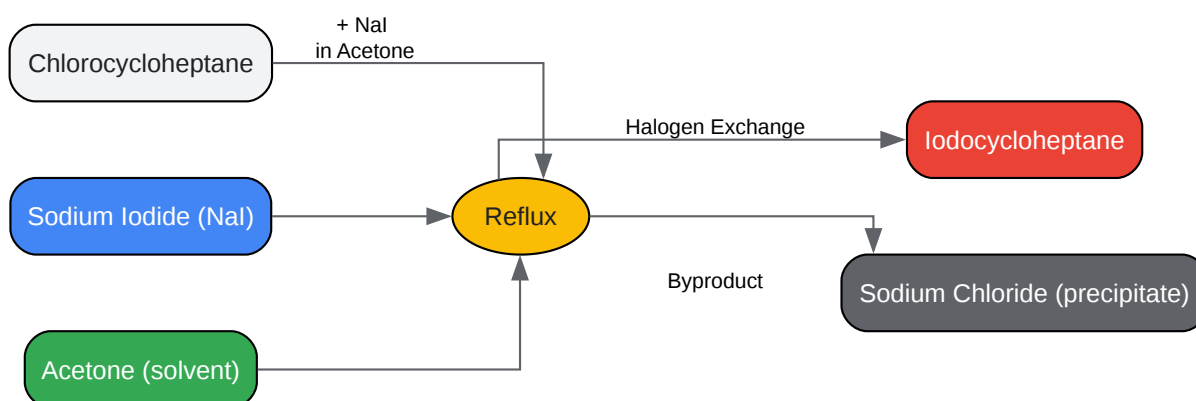
This protocol describes the synthesis of **iodocycloheptane** from chlorocycloheptane.

Materials:

- Chlorocycloheptane
- Sodium iodide (NaI)
- Acetone (anhydrous)
- Dichloromethane
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve chlorocycloheptane in a minimal amount of anhydrous acetone.
- Add a stoichiometric excess of sodium iodide to the solution.
- Attach a reflux condenser and heat the mixture to reflux. The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, allow the reaction mixture to cool to room temperature. The precipitated sodium chloride can be observed.
- Remove the acetone using a rotary evaporator.
- To the residue, add dichloromethane and a saturated aqueous solution of sodium thiosulfate to quench any remaining iodine.
- Transfer the mixture to a separatory funnel. Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the organic layer using a rotary evaporator to yield the crude **iodocycloheptane**.
- The crude product can be further purified by column chromatography on silica gel.



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Synthesis of **iodocycloheptane** via the Finkelstein Reaction.

Experimental Determination of Molecular Weight

Mass spectrometry is a powerful analytical technique used to determine the molecular weight of a compound with high accuracy.^[6]

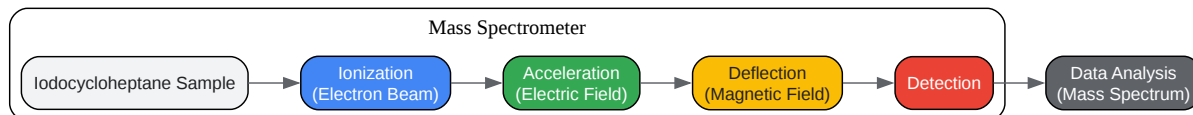
Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

Instrumentation:

- A mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI).

Procedure:

- Sample Preparation: A small, pure sample of **iodocycloheptane** is introduced into the mass spectrometer.
- Ionization: In the ion source, the sample molecules are bombarded with a high-energy electron beam. This process knocks an electron off the molecule, forming a positively charged molecular ion (M^+).^[7]
- Acceleration: The positively charged ions are then accelerated by an electric field.
- Deflection: The accelerated ions pass through a magnetic field, which deflects them based on their mass-to-charge ratio (m/z). Lighter ions are deflected more than heavier ions.^[7]
- Detection: A detector records the abundance of ions at each m/z value.
- Data Analysis: The resulting mass spectrum plots the relative intensity of ions versus their m/z ratio. The peak with the highest m/z value that corresponds to the intact molecule is the molecular ion peak, which directly provides the molecular weight of the compound.^[8] For haloalkanes, the presence of isotopes of the halogen can lead to characteristic patterns in the mass spectrum.^{[9][10][11]}



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Workflow for Molecular Weight Determination by Mass Spectrometry.

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